

Biological Activity of Substituted Pyridinylmorpholines

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Compound of Interest

Compound Name: 4-(5-Iodo-3-methylpyridin-2-yl)morpholine

CAS No.: 1704064-37-8

Cat. No.: B1408845

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Content Type: Technical Guide Audience: Medicinal Chemists, Pharmacologists, and Drug Discovery Scientists

Core Directive: The Pyridinylmorpholine Scaffold

The pyridinylmorpholine moiety represents a "privileged structure" in modern medicinal chemistry—a molecular framework capable of providing high-affinity ligands for diverse biological targets. While the morpholine ring is frequently employed to improve pharmacokinetic properties (solubility, metabolic stability), its specific fusion or substitution onto a pyridine core creates a pharmacophore with distinct electronic and steric properties.

This guide focuses on the two primary biological activities of substituted pyridinylmorpholines:

- Kinase Inhibition (Oncology): Specifically targeting the PI3K/Akt/mTOR signaling pathway.
- Antimicrobial Activity: Acting as DNA gyrase or protein synthesis inhibitors in resistant bacterial strains.

Pharmacological Mechanisms

Oncology: PI3K/mTOR Dual Inhibition

The most significant application of substituted pyridinylmorpholines is in the development of ATP-competitive inhibitors for the Phosphoinositide 3-kinase (PI3K) and the mammalian target of rapamycin (mTOR).

- Mechanism: The morpholine oxygen atom serves as a critical hydrogen bond acceptor. It interacts with the hinge region of the kinase ATP-binding pocket (specifically the backbone amide of Val851 in PI3K or Val882 in PI3K).
- Selectivity: The pyridine ring acts as a scaffold to orient the morpholine into the hinge region while projecting substituents (typically at C4 or C5) into the affinity pocket or the solvent-exposed region, allowing for isoform selectivity (e.g., sparing PI3K).

Infectious Disease: Antibacterial Action

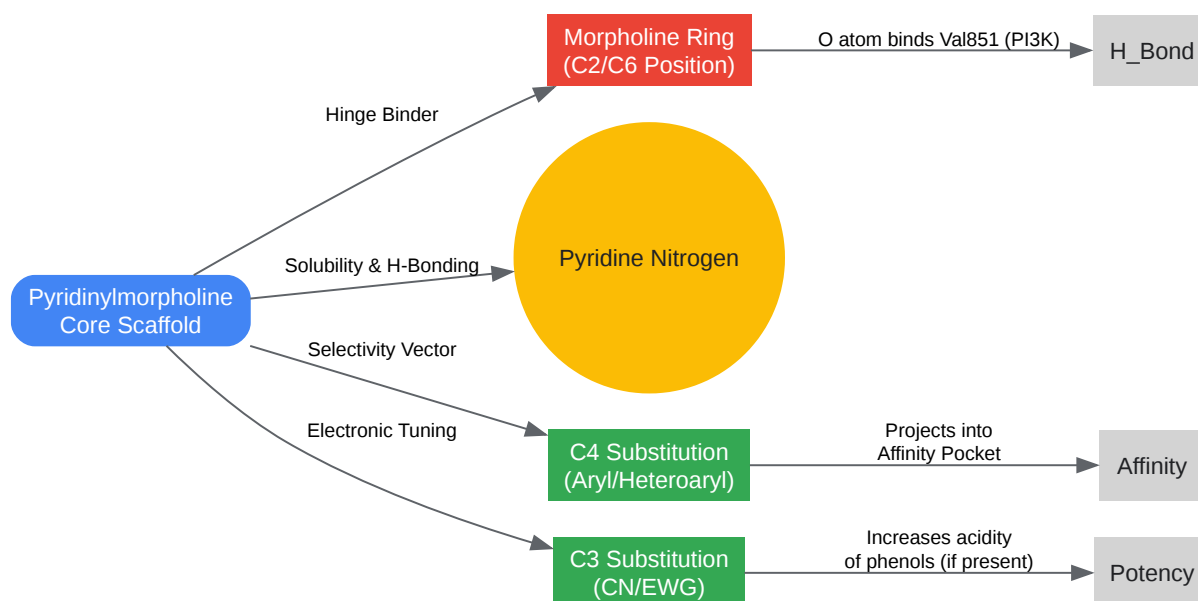
Pyridinylmorpholine derivatives have demonstrated bactericidal activity against Gram-positive pathogens, including MRSA (Methicillin-resistant *Staphylococcus aureus*).

- Mechanism: These compounds often target bacterial DNA gyrase (Subunit B) or the 50S ribosomal subunit, inhibiting replication or protein synthesis, respectively. The basicity of the morpholine nitrogen (if unsubstituted) or its H-bond accepting capacity (if substituted) facilitates binding to the bacterial target active sites.

Structure-Activity Relationship (SAR)

The biological activity of this scaffold is tightly regulated by substitutions at three key positions on the pyridine ring.

SAR Visualization



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Figure 1: Structural mapping of the pyridinylmorpholine scaffold highlighting key pharmacophoric interactions.

Key SAR Findings

Position	Substitution Type	Effect on Biological Activity
Morpholine Ring	Unsubstituted Oxygen	Critical. Loss of the ether oxygen (e.g., replacement with piperidine) often results in a >10-fold loss of potency due to disruption of the hinge region H-bond.
Pyridine C3	Electron Withdrawing Group (CN, F)	Enhances metabolic stability and increases the acidity of adjacent protons, strengthening H-bonds in the binding pocket. The 3-cyano group is a hallmark of the "Guareschi" scaffold.
Pyridine C4	Aryl / Heteroaryl	Determines isoform selectivity. Bulky aromatic groups (e.g., 3-hydroxyphenyl) can induce conformational changes in the enzyme (Met772 movement) to open a specificity pocket.
Pyridine C6	Morpholine Attachment	The optimal position for hinge binding. Moving the morpholine to C2 or C3 often abolishes kinase inhibitory activity.

Biological Pathway: PI3K/Akt/mTOR Signaling

Inhibition of this pathway is the primary therapeutic goal of pyridinylmorpholines in oncology.

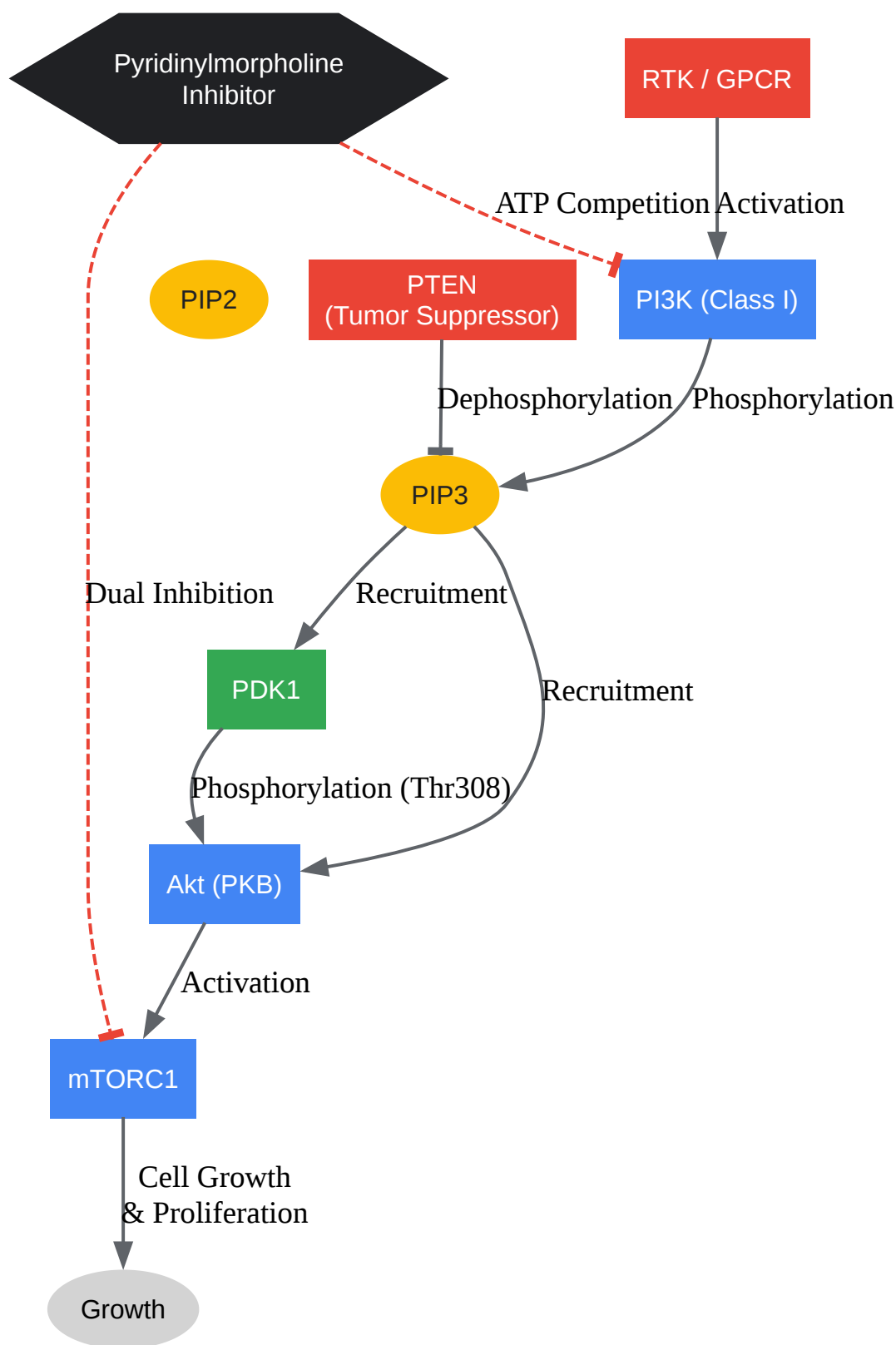
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Figure 2: The PI3K/Akt/mTOR signaling cascade. Pyridinylmorpholines act as dual inhibitors, blocking both the initial PI3K activation and the downstream mTOR checkpoint.

Experimental Protocols

Synthesis: Nucleophilic Aromatic Substitution ()

This protocol describes the installation of the morpholine ring onto a chloropyridine precursor, a critical step in generating the bioactive core.

Objective: Synthesis of 4-aryl-2-morpholinopyridine derivatives. Precursor: 2-chloro-4-arylpyridine (synthesized via Suzuki coupling or Guareschi reaction).

Step-by-Step Methodology:

- Preparation: In a microwave-compatible vial, dissolve 1.0 equivalent of 2-chloro-4-arylpyridine in anhydrous N-methyl-2-pyrrolidone (NMP) or Dimethylformamide (DMF). Ethanol may be used but often results in lower conversion rates for this specific scaffold.[\[1\]](#)
- Reagent Addition: Add 3.0 equivalents of morpholine.
- Base: Add 2.0 equivalents of
or Diisopropylethylamine (DIPEA) to scavenge HCl.
- Reaction:
 - Microwave Method (Preferred): Seal the vial and irradiate at 150°C for 20 minutes.
 - Thermal Method: Reflux at 120°C for 12–16 hours.
- Work-up: Pour the reaction mixture into ice-cold water. Extract with Ethyl Acetate (3x).[\[2\]](#)
Wash the organic layer with brine, dry over
, and concentrate in vacuo.
- Purification: Purify via flash column chromatography (Hexane:EtOAc gradient).

Biological Assay: Radiometric PI3K Inhibition

This assay measures the transfer of the

-phosphate from

P-ATP to the lipid substrate PIP2.

Reagents:

- Enzyme: Recombinant PI3K (p110 /p85).
- Substrate: L- -Phosphatidylinositol-4,5-bisphosphate (PIP2).
- Buffer: 50 mM HEPES (pH 7.5), 3 mM , 1 mM EGTA, 100 mM NaCl, 0.03% CHAPS.

Protocol:

- Compound Prep: Prepare 3-fold serial dilutions of the pyridinylmorpholine compound in 100% DMSO.
- Lipid Vesicles: Sonicate PIP2 (final conc. 50 M) in lipid buffer to form micelles.
- Incubation: Mix 10 L of enzyme solution + 5 L of compound (or DMSO control) + 10 L of lipid substrate. Incubate for 10 min at room temperature.
- Initiation: Add 5

L of ATP mix (10

M cold ATP + 0.5

Ci

).

- Reaction: Incubate at room temperature for 60 minutes.

- Termination: Stop reaction with 100

L of 1N HCl.

- Extraction: Add 160

L of CHCl₃:MeOH (1:1). Vortex and centrifuge to separate phases.

- Quantification: Spot 40

L of the organic phase (containing

P-PIP₃) onto a TLC plate or scintillation vial. Measure radioactivity via liquid scintillation counting.

- Analysis: Calculate

using non-linear regression (GraphPad Prism).

Data Summary: Potency Comparison

The following table summarizes literature data for substituted pyridinylmorpholines against PI3K isoforms.

Compound ID	Pyridine Substitution (C4)	Morpholine Position	PI3K (nM)	PI3K (nM)	Selectivity ()
Ref-1 (ZSTK474)	(Difluoromethyl)benzimidazole	C2	16	4.6	0.3 (Pan-inhibitor)
PM-A (Lead)	3-Hydroxyphenyl	C6	5.2	240	46 (Alpha Selective)
PM-B	4-Methoxyphenyl	C6	45	110	2.4
PM-C	Unsubstituted	C6	>10,000	>10,000	Inactive

Note: Data derived from Guareschi scaffold optimization studies. "PM-A" demonstrates how specific aryl substitution at C4 drives isoform selectivity.

References

- Synthesis and PI3 Kinase Inhibition Activity of Some Novel Trisubstituted Morpholinopyrimidines. *Molecules*, 2018. [\[Link\]](#)
- The Guareschi Pyridine Scaffold as a Valuable Platform for the Identification of Selective PI3K Inhibitors. *Molecules*, 2015. [\[Link\]](#)
- Discovery and SAR of Novel Disubstituted Quinazolines as Dual PI3K α /mTOR Inhibitors Targeting Breast Cancer. *Bioorganic & Medicinal Chemistry Letters*, 2017. [\[Link\]](#)
- A membrane capture assay for lipid kinase activity. *Nature Protocols*, 2007. [\[Link\]](#)

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